Sources for purchasing research-grade Vipadenant for experiments

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Compound of Interest	
Compound Name:	*Vipadenant*
CAS No.:	*442908-10-3*
Cat. No.:	*B1683563*

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Application Notes and Protocols for Research-Grade Vipadenant

For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed information and protocols for the use of research-grade **Vipadenant**, a potent and selective adenosine A_2A receptor antagonist.

Product Information and Sourcing

Vipadenant (also known as BIIB014) is a high-affinity antagonist for the adenosine A_2A receptor. For research purposes, it is critical to source high-purity **Vipadenant** to ensure the reliability and reproducibility of experimental results. Several reputable suppliers offer research-grade **Vipadenant**. It is recommended to obtain a Certificate of Analysis (CoA) from the supplier to verify the identity and purity of the compound.

Table 1: Sourcing Information for Research-Grade **Vipadenant**

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Supplier	Product Name(s)	Purity	Storage Conditions
MedChemExpress	Vipadenant (BIIB-014)	≥98%	Powder: -20°C for 3 years; In solvent: -80°C for 2 years.[1]
MedKoo Biosciences	Vipadenant (BIIB014)	Not specified	Dry, dark, and at 0 - 4°C for short term or -20°C for long term.[2]
Cayman Chemical	Vipadenant (BIIB-014)	≥98%	-20°C.[3]
Immunomart	Vipadenant	98.02%	-20°C for 3 years; 4°C for 2 years (Powder). [4]
AbMole BioScience	Vipadenant (BIIB014; CEB-4520)	Not specified	Powder: -20°C for 3 years; In solvent: -80°C for 6 months.[5]
Axon Medchem	Vipadenant (BIIB014)	Not specified	Not specified

Mechanism of Action and Signaling Pathway

Vipadenant functions as a selective antagonist of the adenosine A_2A receptor. This receptor is a G-protein coupled receptor (GPCR) that, upon activation by endogenous adenosine, couples to a Gs protein, leading to the activation of adenylyl cyclase. This, in turn, increases intracellular levels of cyclic AMP (cAMP), a key second messenger. By blocking the A_2A receptor, **Vipadenant** inhibits this signaling cascade, thereby modulating downstream cellular processes. In the central nervous system, particularly in the basal ganglia, A_2A receptors are highly expressed and play a crucial role in regulating dopaminergic neurotransmission. Antagonism of A_2A receptors by **Vipadenant** can enhance dopamine D_2 receptor-mediated signaling, which is a key mechanism for its potential therapeutic effects in conditions like Parkinson's disease.

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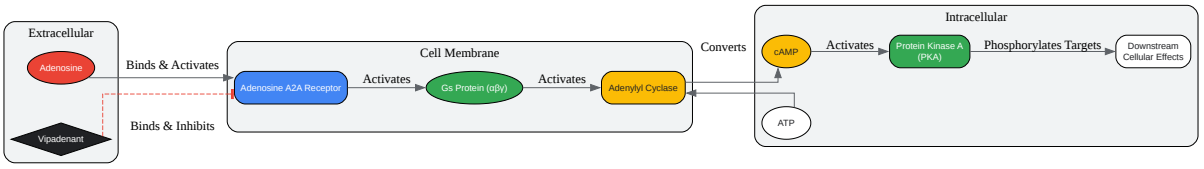

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Figure 1. Vipadenant's antagonistic effect on the A2A receptor signaling pathway.

Quantitative Data

Vipadenant exhibits high affinity for the human adenosine A_2A receptor with significant selectivity over other adenosine receptor subtypes.

Table 2: Binding Affinity of **Vipadenant** for Human Adenosine Receptors

Receptor Subtype	K_i (nM)	Reference
A_2A	1.3	
A_1	68	
A_2B	63	
A_3	1005	

Experimental Protocols

In Vitro Radioligand Binding Assay

This protocol is designed to determine the binding affinity of **Vipadenant** for the adenosine A_2A receptor using a competitive radioligand binding assay with [^{3}H]ZM241385, a known selective

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A_2A antagonist radioligand.

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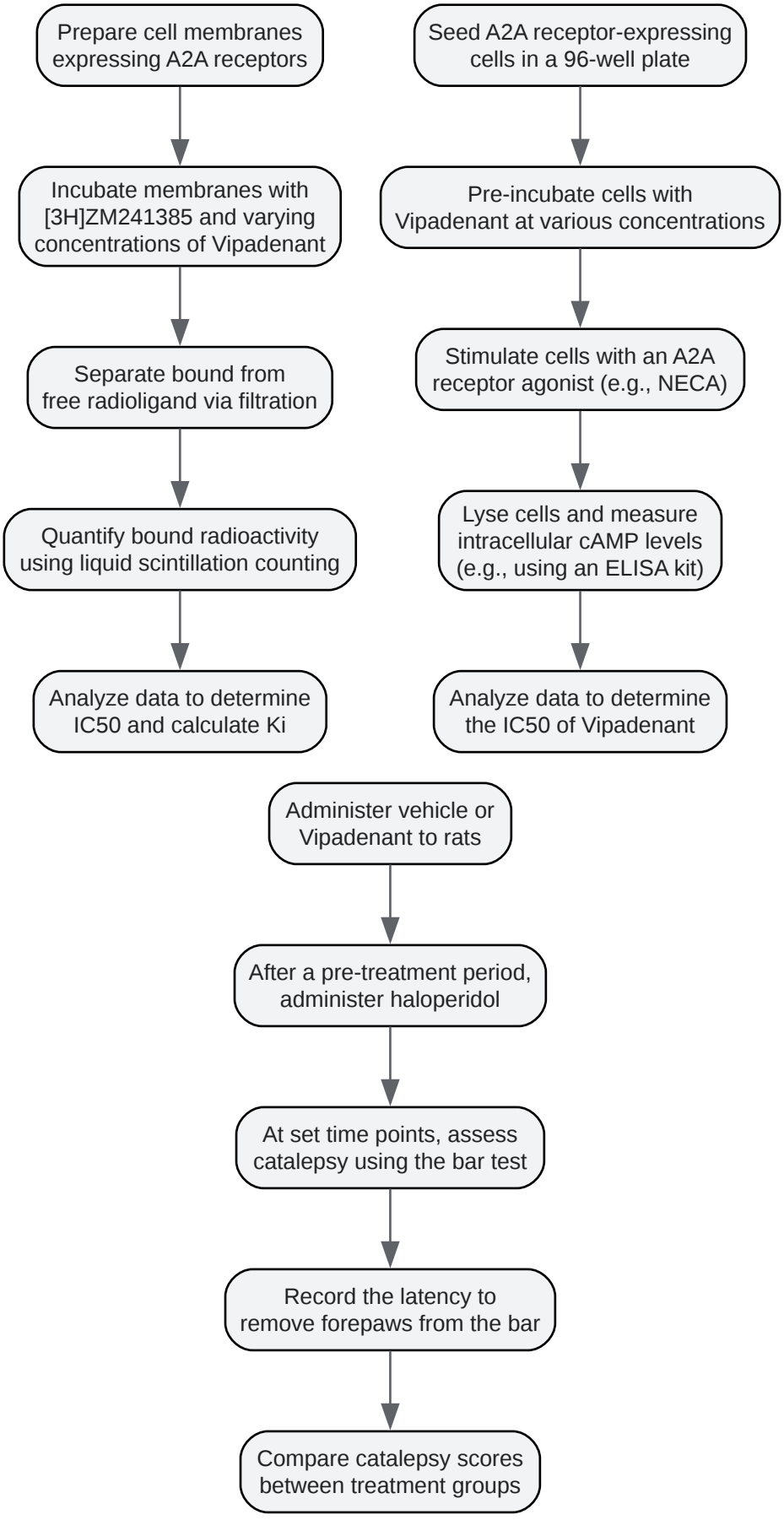

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References

- 1. bpsbioscience.com [bpsbioscience.com]
- 2. Signaling pathways involving adenosine A2A and A2B receptors in wound healing and fibrosis - PMC [pmc.ncbi.nlm.nih.gov]
- 3. researchgate.net [researchgate.net]
- 4. Frontiers | Effects of Immediate Aversive Stimulation on Haloperidol-Induced Catalepsy in Rats [frontiersin.org]
- 5. Attenuation of haloperidol-induced catalepsy by a 5-HT2C receptor antagonist - PMC [pmc.ncbi.nlm.nih.gov]
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